

Laboratory scale synthesis of N,N-Dimethylethanolamine.

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Compound of Interest

Compound Name: (Dimethylamino)methanol

CAS No.: 14002-21-2

Cat. No.: B078633

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An Application Note for the Laboratory Scale Synthesis of N,N-Dimethylethanolamine

Abstract

This document provides a comprehensive guide for the laboratory-scale synthesis of N,N-Dimethylethanolamine (DMEA), a versatile bifunctional molecule with wide applications as a precursor in pharmaceuticals, a curing agent for resins, and a pH control agent.[1] We present a detailed protocol based on the industrially relevant reaction of dimethylamine with ethylene oxide, focusing on the underlying chemical principles, safety considerations, and methods for purification and characterization. This guide is intended for researchers, scientists, and drug development professionals seeking a reliable and well-documented procedure for producing high-purity DMEA in a laboratory setting.

Introduction and Theoretical Background

N,N-Dimethylethanolamine (DMEA), also known as dimethylaminoethanol (DMAE), is a tertiary amine and a primary alcohol with the chemical formula $(\text{CH}_3)_2\text{NCH}_2\text{CH}_2\text{OH}$. Its bifunctional nature allows it to participate in reactions typical of both amines and alcohols, making it a valuable intermediate in organic synthesis.[2]

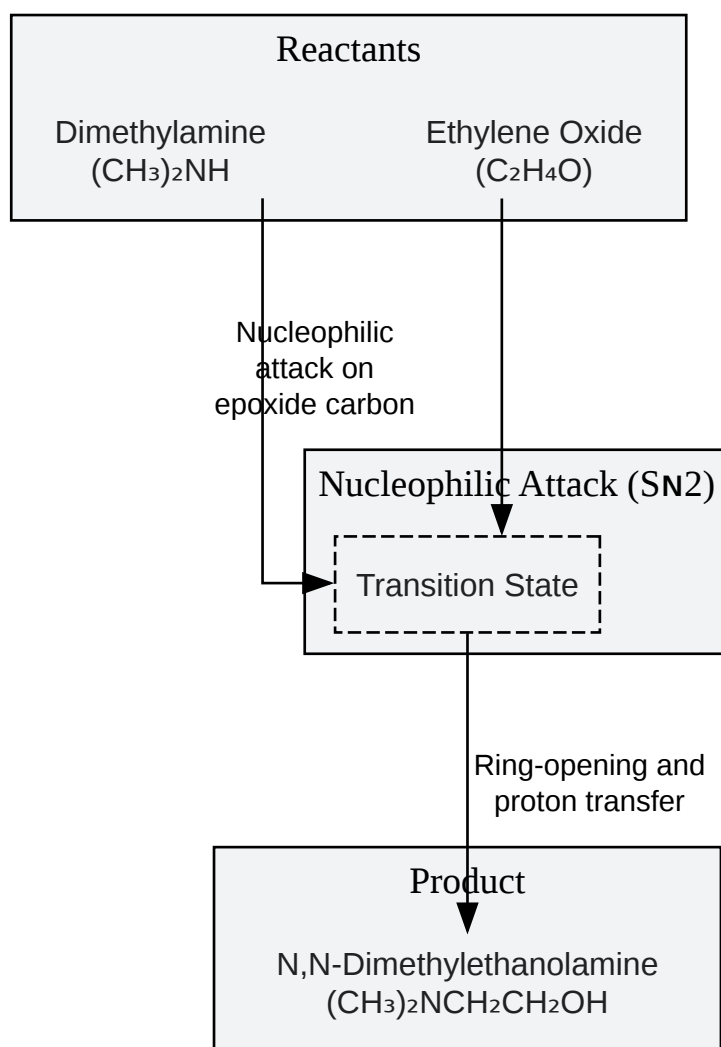
The most prevalent industrial and laboratory synthesis route involves the ethoxylation of dimethylamine. This reaction proceeds via a nucleophilic ring-opening of the strained epoxide ring of ethylene oxide by dimethylamine. The reaction is autocatalytic and does not necessitate an external catalyst, although water can serve as one.[3]

An alternative, though less common, method is the reaction of 2-chloroethanol with dimethylamine.[2] However, the ethylene oxide route is generally preferred due to its high atom economy and the high reactivity of the epoxide starting material.

This note will focus on the ethylene oxide pathway, detailing the critical parameters that ensure a high yield and purity of the final product.

Reaction Mechanism and Key Parameters

The core of the synthesis is the S_N2 reaction where the nitrogen atom of dimethylamine acts as the nucleophile, attacking one of the carbon atoms of the ethylene oxide ring. This leads to the opening of the three-membered ring and the formation of the DMEA product after a proton transfer step.



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Caption: Reaction mechanism for DMEA synthesis.

Critical Experimental Considerations

The success of this synthesis hinges on the careful control of reaction conditions to maximize the yield of the desired product while minimizing side reactions, such as the formation of N,N-dimethylaminoethoxyethanol (DMAEE).[4]

- **Molar Ratio:** An excess of dimethylamine is crucial. A molar ratio of 3:1 to 6:1 (dimethylamine to ethylene oxide) is recommended.[3] This stoichiometric imbalance ensures that the newly formed DMEA is less likely to react with another molecule of ethylene oxide, which would produce the undesired DMAEE byproduct.

- **Temperature and Pressure:** The reaction is typically conducted at elevated temperatures (80-120 °C) and pressures (up to 50 atm) to maintain the reactants in the liquid phase and achieve a practical reaction rate.
- **Solvent:** The reaction is generally performed in an anhydrous medium, as the reactants themselves form a liquid phase under pressure.

Materials and Equipment

Chemicals and Reagents

Chemical Name	Formula	CAS No.	M.W. (g/mol)	Key Hazards
Dimethylamine (Anhydrous)	(CH ₃) ₂ NH	124-40-3	45.08	Flammable gas, Corrosive
Ethylene Oxide	C ₂ H ₄ O	75-21-8	44.05	Flammable gas, Carcinogen, Toxic
N,N-Dimethylethanolamine	C ₄ H ₁₁ NO	108-01-0	89.14	Flammable liquid, Corrosive, Toxic[5]
Nitrogen (Inert Gas)	N ₂	7727-37-9	28.01	Compressed gas

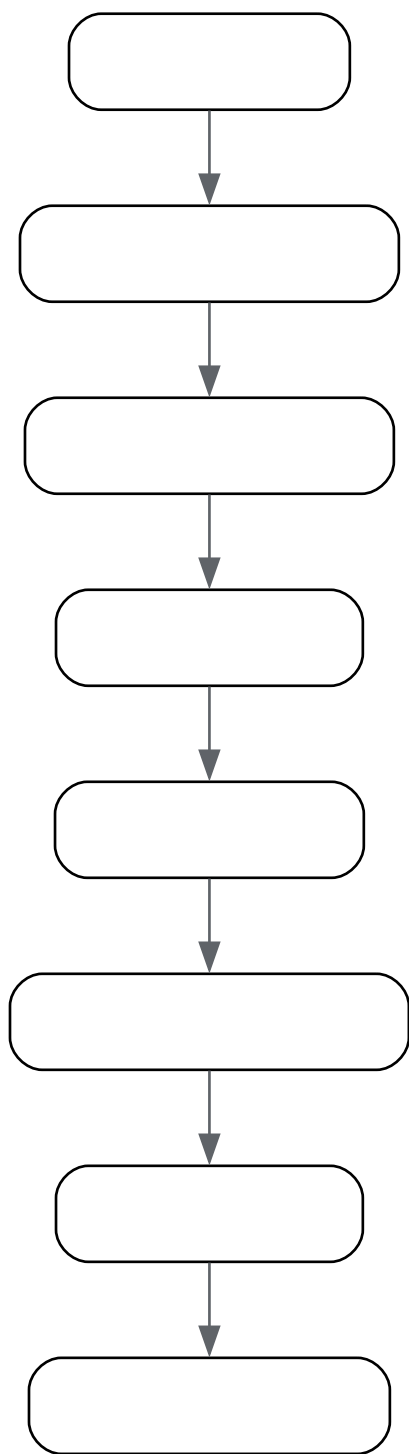
Required Equipment

- High-pressure stainless steel autoclave/reactor (e.g., Parr reactor) equipped with a stirrer, pressure gauge, thermocouple, and inlet/outlet valves.
- Lecture bottles for dimethylamine and ethylene oxide with appropriate regulators.
- Chilling bath (e.g., dry ice/acetone).
- Standard laboratory glassware for fractional distillation under reduced pressure.
- Vacuum pump and vacuum gauge.

- Heating mantle and magnetic stirrer.
- Analytical equipment for characterization (GC-MS, NMR).

Detailed Experimental Protocol

Safety First: This procedure involves highly flammable, toxic, and corrosive materials under high pressure. It must be performed in a certified chemical fume hood by trained personnel. Adherence to all safety protocols is mandatory.^{[6][7]} Wear appropriate personal protective equipment (PPE), including flame-retardant lab coat, safety goggles, face shield, and compatible gloves.



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Caption: Overall workflow for DMEA synthesis.

Step-by-Step Procedure

- **Reactor Preparation:** Assemble the high-pressure reactor according to the manufacturer's instructions. Ensure all fittings are secure. Purge the reactor vessel thoroughly with dry nitrogen gas to remove air and moisture.
- **Charging Dimethylamine:** Cool the reactor vessel in a chilling bath. Transfer a calculated amount of anhydrous dimethylamine into the reactor. The amount should correspond to the desired molar excess (e.g., 3-6 moles for every 1 mole of ethylene oxide).
- **Charging Ethylene Oxide:** With the reactor still cold, carefully and slowly add the desired amount of liquid ethylene oxide. Seal the reactor immediately.
- **Reaction:** Place the sealed reactor in a heating mantle within the fume hood. Begin stirring and slowly heat the mixture to the target temperature of 80-120 °C. Monitor the internal pressure and temperature closely. The pressure will initially rise due to heating and then may decrease as the gaseous reactants are consumed. Maintain the reaction for several hours until the pressure stabilizes, indicating the reaction is complete.
- **Cooling and Depressurization:** Turn off the heating and allow the reactor to cool to room temperature. Once cooled, submerge the reactor in an ice bath to reduce the internal pressure further.
- **Work-up and Purification:**
 - **Venting:** Carefully vent the excess dimethylamine gas from the reactor through a scrubbing solution (e.g., dilute acid) to neutralize it.
 - **Crude Product Transfer:** Open the reactor and transfer the liquid crude product, which consists of DMEA, unreacted starting materials, and potential byproducts, to a round-bottom flask.
 - **Fractional Distillation:** The crude product is purified by fractional distillation under reduced pressure.^{[4][8]} This is critical as DMEA has a relatively high boiling point (134-136 °C at atmospheric pressure) and vacuum distillation prevents potential decomposition at high temperatures.
 - First, remove any residual low-boiling impurities.

- Collect the fraction boiling at the appropriate temperature for DMEA under the applied vacuum.

Product Characterization

The identity and purity of the synthesized N,N-Dimethylethanolamine should be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR spectroscopy is a powerful tool for structural confirmation.^{[9][10][11]} The expected proton signals for DMEA in CDCl_3 are:
 - Singlet (~2.2-2.3 ppm, 6H) corresponding to the two methyl groups ($-\text{N}(\text{CH}_3)_2$).
 - Triplet (~2.4-2.5 ppm, 2H) for the methylene group adjacent to the nitrogen ($-\text{NCH}_2-$).
 - Triplet (~3.5-3.6 ppm, 2H) for the methylene group adjacent to the oxygen ($-\text{CH}_2\text{OH}$).
 - Broad singlet for the hydroxyl proton ($-\text{OH}$), which can vary in chemical shift.
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique can be used to assess the purity of the final product and identify any byproducts.^[12] The mass spectrum of DMEA will show a characteristic fragmentation pattern, including the molecular ion peak.
- Physical Constants: The boiling point and refractive index of the purified product can be measured and compared to literature values.

Property	Literature Value
Boiling Point	134-136 °C (at 1 atm)
Density	~0.886 g/mL at 20 °C
Refractive Index ($n_{20/D}$)	~1.429

Conclusion

The synthesis of N,N-Dimethylethanolamine via the reaction of dimethylamine and ethylene oxide is a robust and efficient method suitable for laboratory-scale production. By carefully

controlling the stoichiometry, temperature, and pressure, and by employing fractional distillation for purification, high-purity DMEA can be reliably obtained. The protocols and characterization methods outlined in this note provide a self-validating framework for researchers and professionals in the chemical and pharmaceutical sciences.

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